

Guide to Inter-Laboratory Comparison of Terbufos-Sulfoxide Analysis

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Compound of Interest

Compound Name: Terbufos-sulfoxide

Cat. No.: B076248

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This guide provides a comparative overview of analytical methodologies for the determination of **Terbufos-sulfoxide**, a major metabolite of the organophosphate insecticide Terbufos. The information is intended for researchers, scientists, and professionals in drug development and environmental monitoring to facilitate the selection and implementation of appropriate analytical techniques.

Introduction

Terbufos-sulfoxide, along with Terbufos-sulfone, are significant degradation products of Terbufos in the environment.^{[1][2]} Due to their persistence and similar toxicological profiles to the parent compound, accurate quantification of these metabolites is crucial for environmental risk assessment and food safety.^[1] This guide outlines two common analytical approaches for **Terbufos-sulfoxide** analysis: Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) and Gas Chromatography (GC) with a Flame Photometric Detector (FPD).

Data Presentation: Comparison of Analytical Methods

The following table summarizes the key performance characteristics of the LC-MS/MS and GC methods for the analysis of **Terbufos-sulfoxide** in soil and sediment matrices.

Parameter	LC-MS/MS Method	GC Method
Analyte(s)	Terbufos, Terbufos-sulfoxide, Terbufos-sulfone	Terbufos and related compounds (including Terbufos-sulfoxide)
Principle	Liquid chromatography separation followed by tandem mass spectrometry detection.	Gas chromatography separation with flame photometric detection in phosphorus mode.
Limit of Detection (LOD)	0.002 mg/Kg	Not explicitly stated in the provided documents.
Limit of Quantitation (LOQ)	0.01 mg/Kg	Not explicitly stated in the provided documents.
Matrix	Soil and Sediment	Soil
Confirmation	Alternative ion transitions are monitored for residue confirmation.	Based on retention time.

Experimental Protocols

Detailed methodologies for the LC-MS/MS and GC methods are provided below. These protocols are based on established methods and offer a starting point for laboratory implementation.

Method 1: LC-MS/MS for Terbufos-Sulfoxide in Soil and Sediment

This method is suitable for the quantitative determination of Terbufos, **Terbufos-sulfoxide**, and Terbufos-sulfone.[3]

1. Sample Extraction:

- Weigh a subsample of soil or sediment.

- Extract the sample with a mixture of methanol and water (90:10 v/v) by shaking.[3] The extraction procedure should be completed within a maximum period of 2.5 hours.[3]

2. Clean-up:

- Clean up the extract using Solid Phase Extraction (SPE) cartridges.[3]

3. Reconstitution:

- Reconstitute the cleaned-up extract in a solution of acetonitrile and water (60:40 v/v).[3]

4. Instrumental Analysis:

- Perform quantitation using Liquid Chromatography with Tandem Mass Spectrometric detection (LC-MS/MS).[3]
- Ion Transitions for Quantitation:
 - **Terbufos-sulfoxide**: m/z 305 > 187[3]
- Ion Transitions for Confirmation:
 - **Terbufos-sulfoxide**: m/z 305 > 243[3]

Method 2: GC-FPD for Terbufos-Sulfoxide in Soil

This method is designed for the separate determination of Terbufos and its related compounds.
[4]

1. Sample Extraction:

- Weigh a 100-gram subsample of soil into a narrow-mouth jar.[4]
- Add 400 mL of 10% water in acetone and shake for 60 minutes.[4]
- Filter the extract using a Buchner funnel with glass-fiber filter papers.[4]

2. Liquid-Liquid Partitioning:

- Transfer the filtrate to a separatory funnel.
- Add 300 mL of water and 20 mL of 23% sodium chloride solution.[4]
- Partition the residues into methylene chloride by shaking vigorously.[4]
- Collect the methylene chloride layer after passing it through anhydrous sodium sulfate.[4]
- Repeat the partitioning with an additional 100 mL of methylene chloride.[4]

3. Concentration and Reconstitution:

- Evaporate the combined methylene chloride extracts to near dryness using a rotary evaporator.[4]
- Add 30 mL of acetonitrile and evaporate to dryness.[4]
- Dissolve the residue in 5 mL of acetone for GC analysis.[4]

4. Instrumental Analysis:

- Quantitation is performed by gas chromatography with an instrument equipped with a flame photometric detector in the phosphorus mode.[4]
- A temperature-programmed analysis can be used, for instance, starting at 125°C and ramping up to 170°C.[4]

Alternative Rapid Screening Method

For rapid qualitative detection of Terbufos and **Terbufos-sulfoxide**, Desorption Electrospray Ionization Mass Spectrometry (DESI-MS) can be utilized, particularly in biological samples like stomach contents.[5] This technique requires minimal sample preparation and can provide results in approximately 5 minutes.[5]

- Protonated Molecules Detected:
 - Terbufos: m/z 289[5]
 - **Terbufos-sulfoxide**: m/z 305[5]

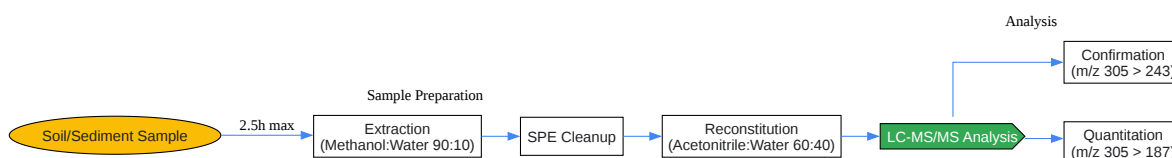
- Characteristic Fragment Ions for Terbufos (MS/MS):

- m/z 103 and m/z 233^[5]

This method is primarily for screening and positive results may warrant confirmation with more quantitative methods.^[5]

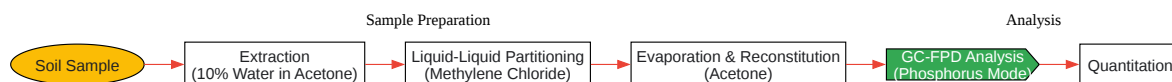
Mandatory Visualization

The following diagrams illustrate the experimental workflows for the described analytical methods.



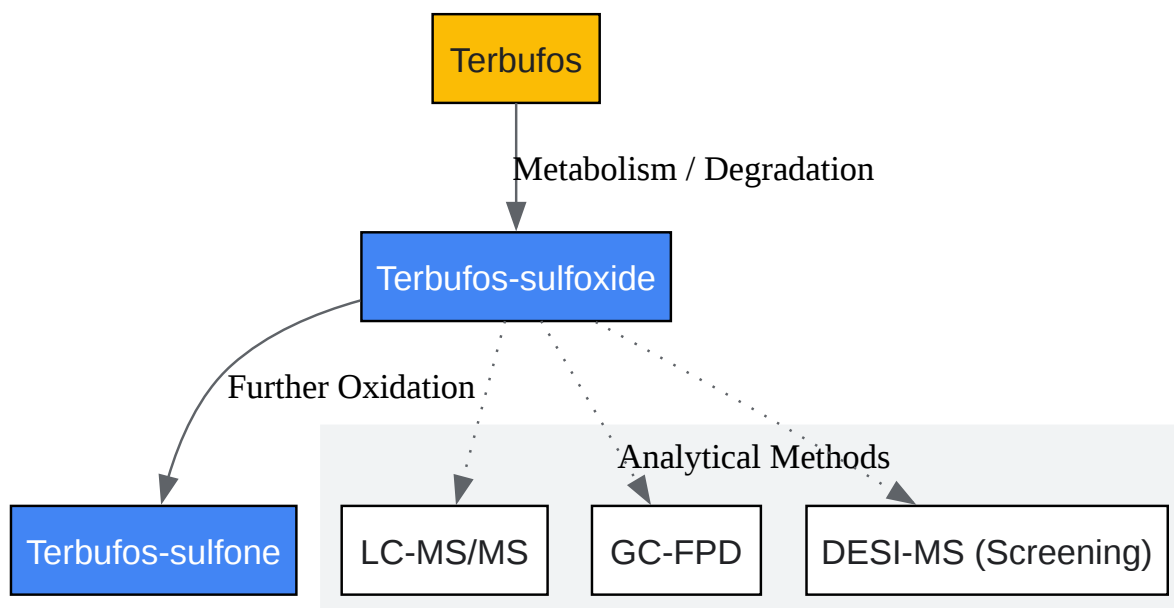
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Caption: Workflow for LC-MS/MS analysis of **Terbufos-sulfoxide**.



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Caption: Workflow for GC-FPD analysis of **Terbufos-sulfoxide**.



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Caption: Relationship between Terbufos metabolites and analytical methods.

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